

stability and storage of Methyl 2,6-difluoropyridine-3-carboxylate

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Compound of Interest

Compound Name: Methyl 2,6-difluoropyridine-3-carboxylate

Cat. No.: B040223

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An In-depth Technical Guide to the Stability and Storage of **Methyl 2,6-difluoropyridine-3-carboxylate**

For researchers, scientists, and professionals in drug development, understanding the stability and proper storage of chemical reagents is paramount to ensuring experimental reproducibility, product integrity, and safety. This guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 2,6-difluoropyridine-3-carboxylate**, a key intermediate in pharmaceutical synthesis.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 2,6-difluoropyridine-3-carboxylate** is presented below. These properties are fundamental to its handling and storage requirements.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ F ₂ NO ₂	N/A
Molecular Weight	173.12 g/mol	N/A
Melting Point	22-26 °C	[1]
Boiling Point	75 °C at 5 mmHg	[1]
Flash Point	110 °C	[1]
Density	1.2 ± 0.1 g/cm ³	[1]
Appearance	White powder	[1]

Chemical Stability and Potential Degradation

While specific degradation pathways for **Methyl 2,6-difluoropyridine-3-carboxylate** are not extensively detailed in the provided literature, general principles for fluorinated and pyridine-based compounds apply. The carbon-fluorine bond is exceptionally strong, which generally imparts high chemical stability to fluorinated molecules.[\[2\]](#) However, they are not inert and can undergo degradation under certain conditions.

Potential degradation pathways may be inferred from related compounds:

- Hydrolysis: The ester group is susceptible to hydrolysis, especially under acidic or basic conditions, which would yield 2,6-difluoropyridine-3-carboxylic acid and methanol.
- Photodegradation: Exposure to light, particularly UV radiation, can be a factor in the degradation of many organic compounds. Photostability tests are a standard part of stress testing protocols.[\[3\]](#)
- Metabolic Degradation: In biological systems, pyridine derivatives can be metabolized.[\[4\]](#)[\[5\]](#) While not a storage concern, this indicates the ring is not completely inert. The transformation rate of pyridine derivatives is dependent on their substituents.[\[4\]](#)

The following diagram illustrates a hypothetical degradation pathway for the compound, focusing on the most probable route of hydrolysis.

Caption: Hypothetical hydrolysis of the ester to its corresponding acid.

Recommended Storage and Handling

Proper storage and handling are critical to maintain the integrity of **Methyl 2,6-difluoropyridine-3-carboxylate** and to ensure laboratory safety.

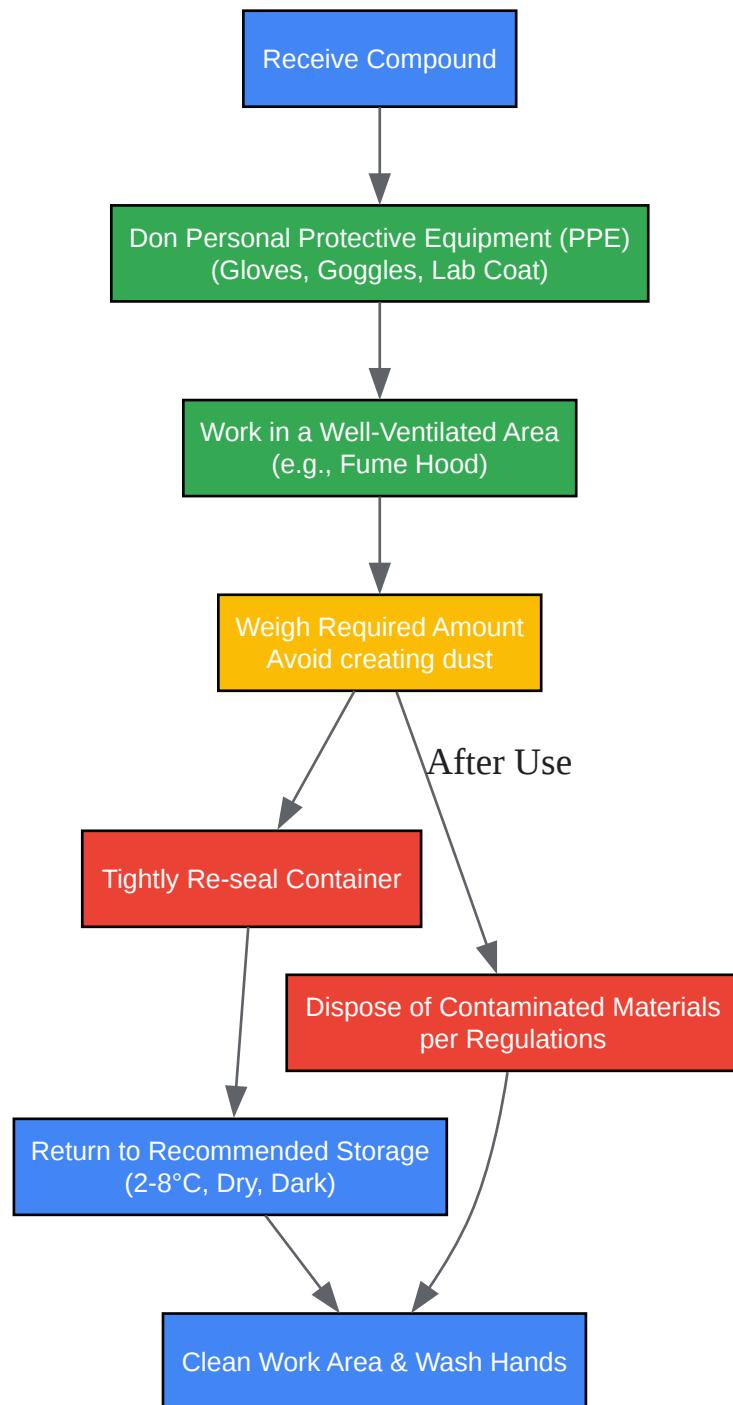
Storage Conditions

The consensus from safety data sheets indicates that the compound should be stored under controlled conditions to prevent degradation.

Parameter	Recommendation	Source
Temperature	Store in a cool place. Recommended: 2-8°C.	[6][7][8][9]
Atmosphere	Store in a dry, well-ventilated area.	[1][6][7][8]
Container	Keep container tightly closed/sealed.	[1][6][7][8]
Incompatibilities	Store apart from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.	[6][10]
Light	Keep away from direct sunlight and sources of ignition.	[7][10]

Handling Workflow

Safe handling practices minimize exposure risk and prevent contamination. All handling should be performed in a well-ventilated place, such as a fume hood.[6][8]



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Caption: A generalized workflow for the safe handling of the compound.

Experimental Protocols for Stability Assessment

While specific stability studies for **Methyl 2,6-difluoropyridine-3-carboxylate** are not publicly available, a standard stability testing protocol can be designed based on International Council for Harmonisation (ICH) guidelines.[\[11\]](#)[\[12\]](#) Such studies are essential for determining shelf-life and appropriate storage conditions.

Generalized Stability Study Protocol

Objective: To evaluate the stability of **Methyl 2,6-difluoropyridine-3-carboxylate** under various environmental conditions (temperature, humidity, light) to define re-test periods and storage recommendations.

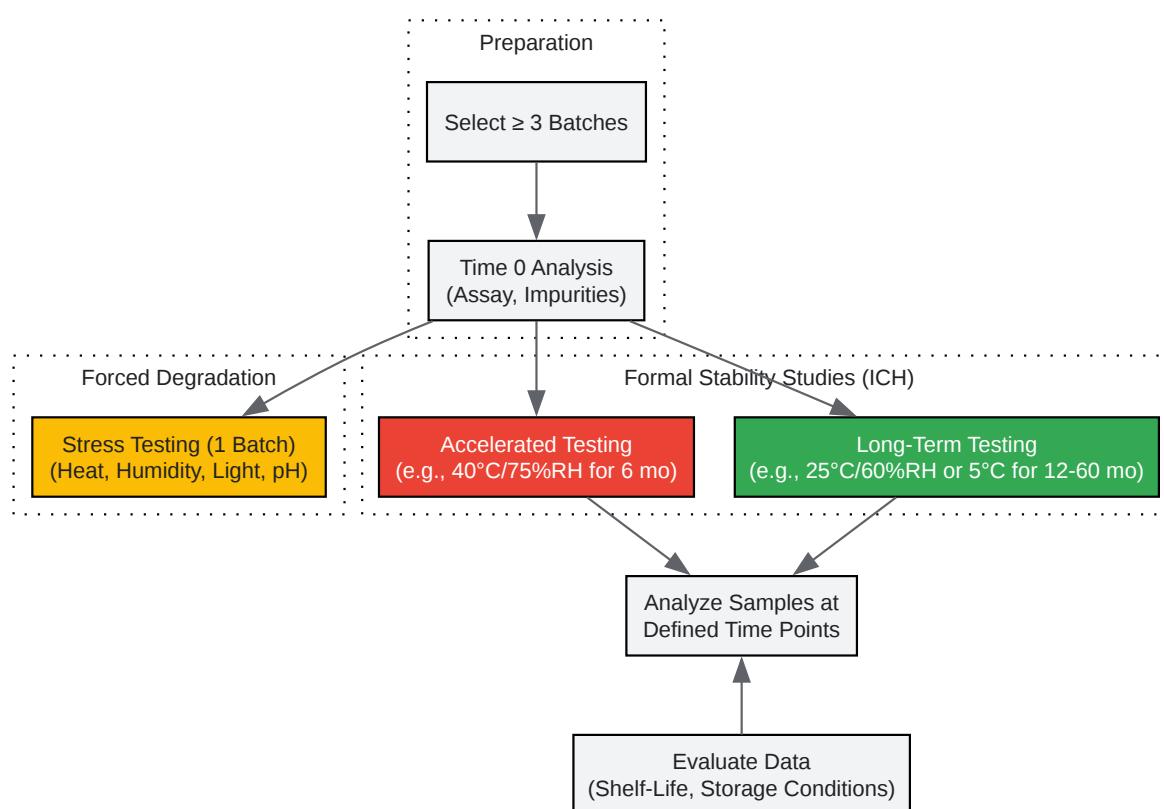
Materials:

- Minimum of three batches of **Methyl 2,6-difluoropyridine-3-carboxylate**.
- Appropriate primary containers (e.g., amber glass vials with inert caps).
- Calibrated stability chambers.
- Analytical instrumentation for purity and degradation product analysis (e.g., HPLC, GC-MS, LC-MS).

Methodology:

- Initial Analysis (Time 0): Perform a full characterization of all batches, including appearance, assay (purity), and identification of any impurities.
- Stress Testing: Expose a single batch to extreme conditions to identify likely degradation products and pathways.[\[12\]](#)
 - High Temperature: Test in 10°C increments above the accelerated testing temperature (e.g., 50°C, 60°C).[\[12\]](#)
 - High Humidity: Expose to ≥75% Relative Humidity (RH).[\[12\]](#)
 - Photostability: Expose to a standardized light source.
 - Hydrolytic Stability: Test across a range of pH values.

- Accelerated Stability Testing: Store samples from three batches at $40^{\circ}\text{C} \pm 2^{\circ}\text{C} / 75\% \text{ RH} \pm 5\% \text{ RH}$ for 6 months.[11] Analyze at specified time points (e.g., 0, 3, and 6 months). If a significant change occurs, conduct testing at an intermediate condition ($30^{\circ}\text{C} \pm 2^{\circ}\text{C} / 65\% \text{ RH} \pm 5\% \text{ RH}$).[12]
- Long-Term Stability Testing: Store samples from three batches at the proposed storage condition, $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$ (refrigerated) or $25^{\circ}\text{C} \pm 2^{\circ}\text{C} / 60\% \text{ RH} \pm 5\% \text{ RH}$, for a minimum of 12 months, with ongoing testing for the proposed shelf-life.[11] Analyze at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24 months).



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